

The Chemical Landscape of KKL-10: A Technical Guide for Researchers

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An In-depth Analysis of the Ribosome Rescue Inhibitor **KKL-10** for Drug Development Professionals

Introduction

KKL-10 is a novel small molecule inhibitor that has demonstrated significant promise as a broad-spectrum antimicrobial agent. Its unique mechanism of action, targeting the highly conserved bacterial ribosome rescue system known as trans-translation, makes it a compelling candidate for further investigation in the ongoing battle against antibiotic resistance. This technical guide provides a comprehensive overview of the chemical structure, biological activity, and experimental methodologies related to **KKL-10**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

KKL-10 is chemically identified as 5-Bromo-N-(5-p-tolyl-1,3,4-oxadiazol-2-yl)thiophene-2-carboxamide. Its fundamental properties are summarized in the table below.



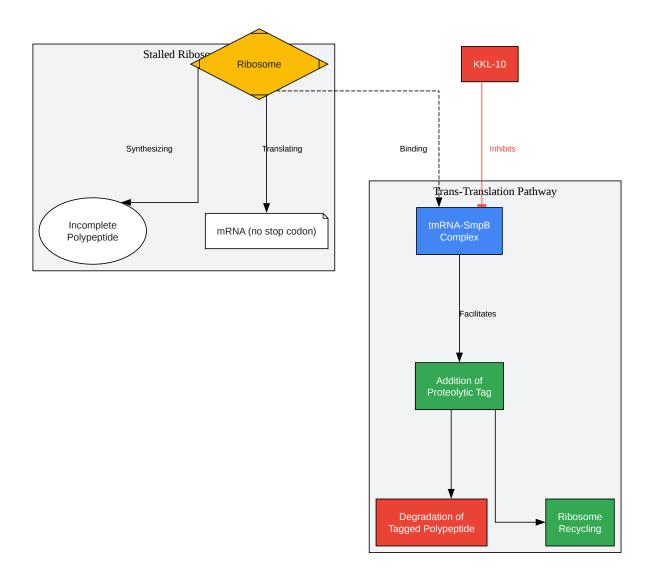
Property	Value
CAS Number	952849-76-2
Molecular Formula	C14H10BrN3O2S
Molecular Weight	364.22 g/mol
IUPAC Name	5-bromo-N-[5-(4-methylphenyl)-1,3,4-oxadiazol- 2-yl]thiophene-2-carboxamide
SMILES	Cc1ccc(cc1)-c1nnc(NC(=O)c2ccc(Br)s2)o1
InChI	InChI=1S/C14H10BrN3O2S/c1-8-2-4-9(5-3-8)12-17-18-14(21-12)16-11(20)10-6-7-13(15)22-10/h2-7H,1H3,(H,16,20)
InChlKey	FZJYWBFKGNLAIX-UHFFFAOYSA-N

Mechanism of Action: Inhibition of Bacterial Trans-Translation

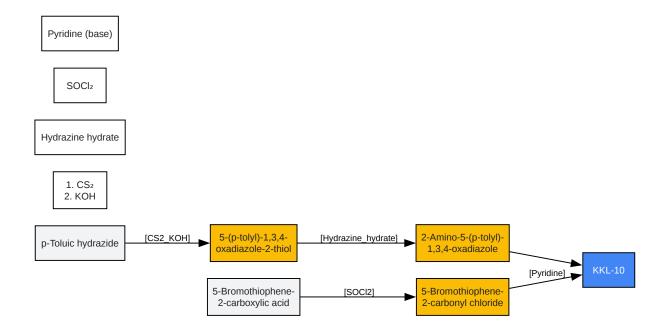
KKL-10 exerts its antimicrobial effect by inhibiting the bacterial trans-translation process. This essential ribosome rescue system is responsible for resolving stalled ribosomes on messenger RNA (mRNA) transcripts that lack a stop codon. In the absence of a functional trans-translation pathway, bacteria are unable to recycle stalled ribosomes, leading to a depletion of the active ribosome pool and ultimately, cell death.

The trans-translation process is mediated by a unique molecule called transfer-messenger RNA (tmRNA), in conjunction with a small protein, SmpB. This complex recognizes and binds to stalled ribosomes, facilitates the addition of a proteolytic tag to the incomplete polypeptide, and directs its degradation. **KKL-10** is believed to interfere with a critical step in this pathway, although the precise molecular interactions are still under investigation.

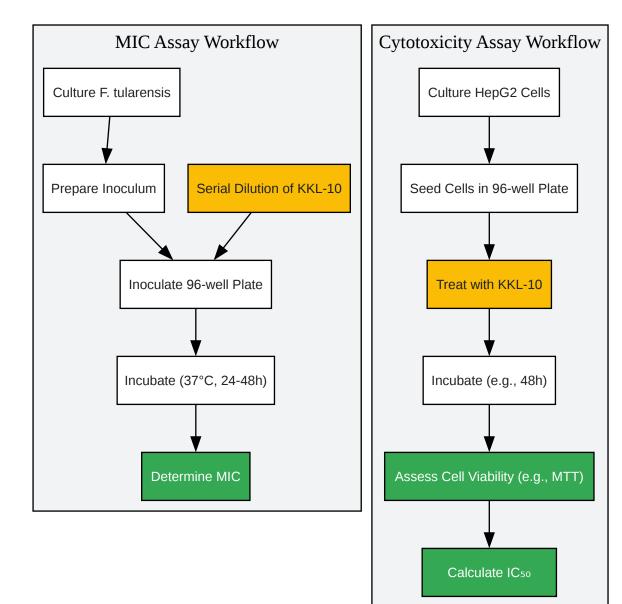












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